

A Comparative Analysis of Cefotiam and Ceftazidime Efficacy Against Enterobacteriaceae

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Compound of Interest

Compound Name: Cefotiam

Cat. No.: B1212589

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This guide provides a detailed comparative study of two prominent cephalosporin antibiotics, **Cefotiam** and Ceftazidime, against a range of clinically significant Enterobacteriaceae. The following sections present quantitative in vitro susceptibility data, comprehensive experimental methodologies, and visual representations of the mechanism of action and experimental workflows to facilitate a thorough understanding of their respective antibacterial profiles.

In Vitro Susceptibility Data

The in vitro activity of **Cefotiam** and Ceftazidime against various Enterobacteriaceae is summarized below. The data is presented as Minimum Inhibitory Concentration (MIC) values, which represent the lowest concentration of an antibiotic that prevents visible growth of a bacterium. MIC50 and MIC90 values are the concentrations required to inhibit the growth of 50% and 90% of the tested isolates, respectively.

Table 1: Comparative In Vitro Activity of **Cefotiam** against Enterobacteriaceae (MIC in $\mu\text{g/mL}$)

Bacterial Species	No. of Isolates	MIC Range	MIC50	MIC90
Escherichia coli	36	4 - 512	-	-
Klebsiella spp.	-	-	-	-
Proteus mirabilis	1	-	1.56	-
Enterobacter spp.	36	4 - 512	-	-

Note: Comprehensive and recent MIC50/MIC90 data for **Cefotiam** against a broad range of Enterobacteriaceae is limited in recently published literature. The data presented is based on available studies, which may be older or have a more limited scope.

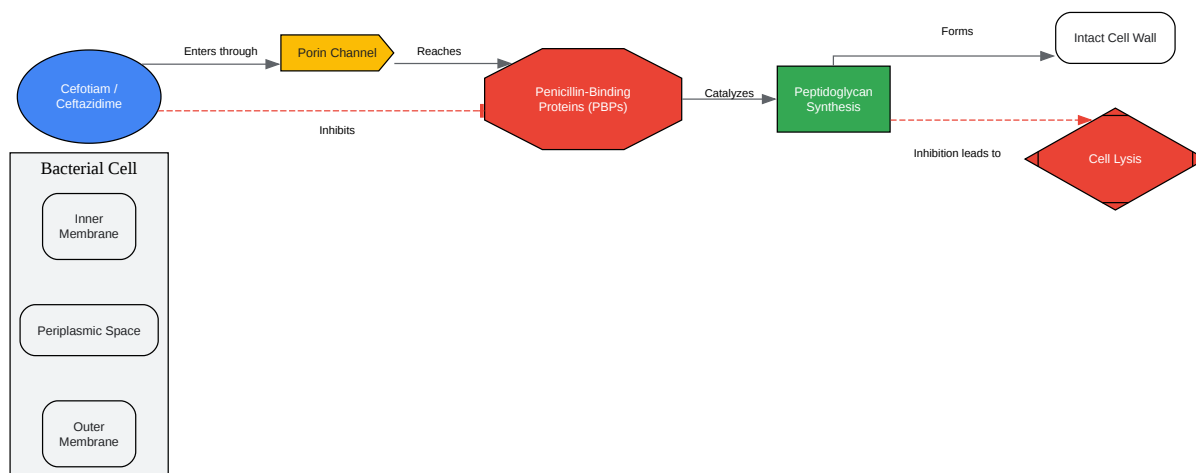
Table 2: Comparative In Vitro Activity of Ceftazidime against Enterobacteriaceae (MIC in µg/mL)

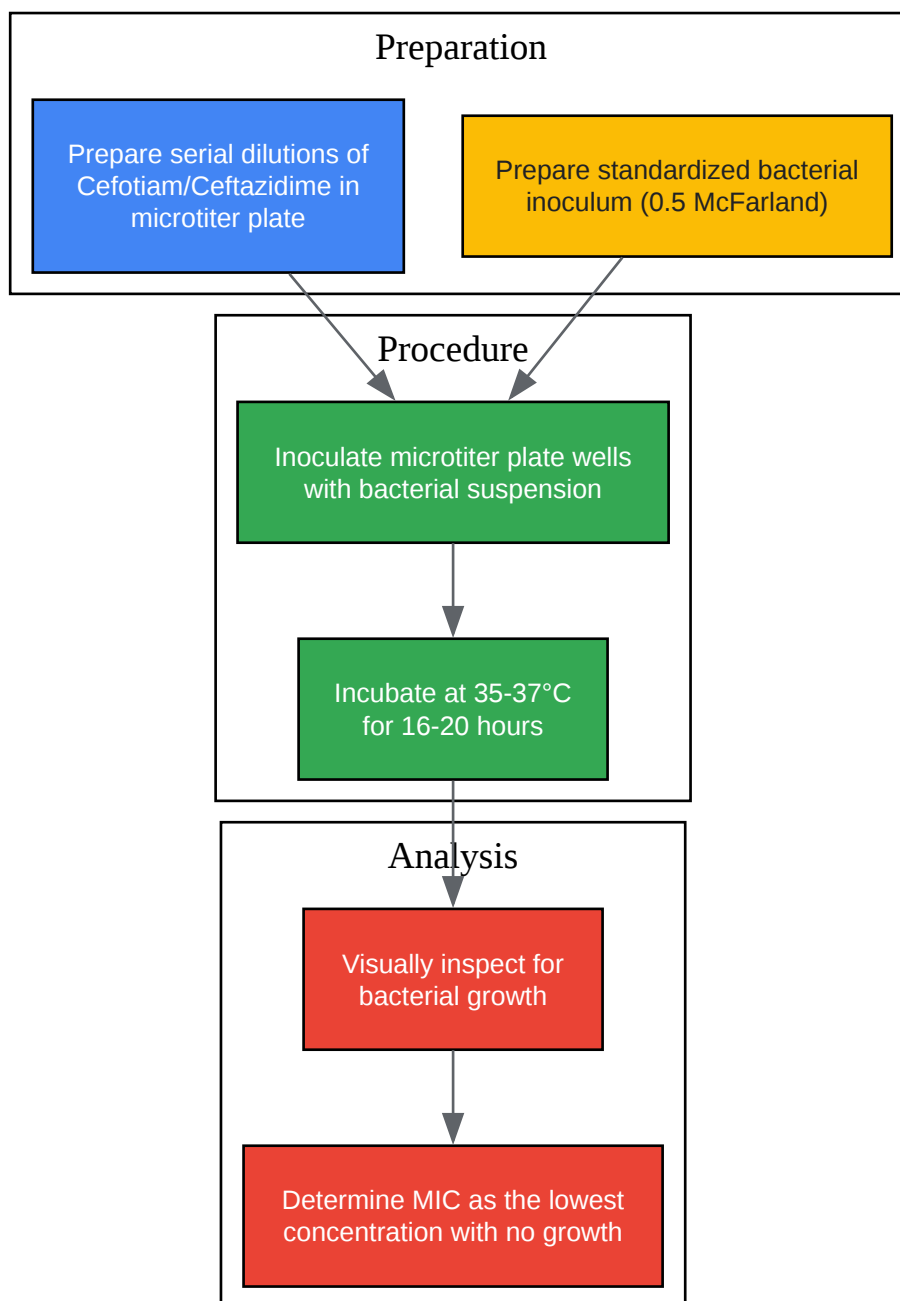
Bacterial Species	No. of Isolates	MIC Range	MIC50	MIC90	Reference
Escherichia coli	3,854	-	≤0.25	1	[1]
Klebsiella pneumoniae	1,670	-	≤0.25	2	[1]
Proteus mirabilis	-	-	-	-	-
Enterobacter cloacae	147	≤1 - ≥128	≤1	≥128	[2]
All Enterobacteriaceae	36,380	-	0.12	0.25	

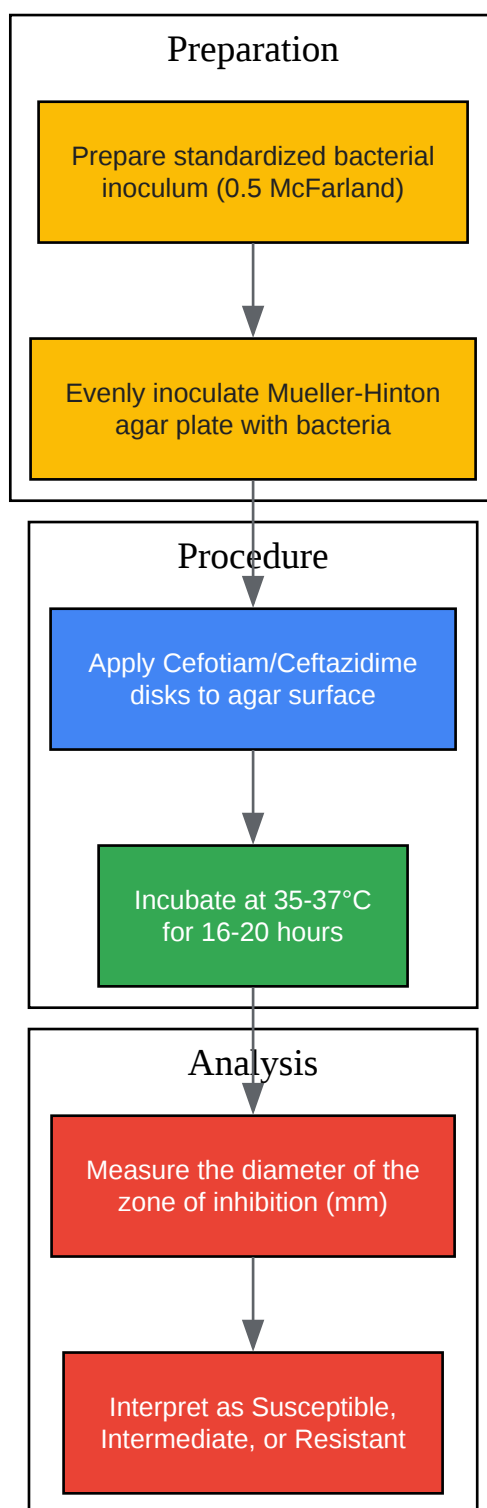
Mechanism of Action

Both **Cefotiam** and Ceftazidime are beta-lactam antibiotics that exert their bactericidal effect by inhibiting the synthesis of the bacterial cell wall. The key steps in their mechanism of action are:

- **Penetration of the Bacterial Cell Wall:** As gram-negative bacteria, Enterobacteriaceae possess an outer membrane that can be a barrier to antibiotics. Cephalosporins like **Cefotiam** and Ceftazidime can traverse this membrane through porin channels.
- **Binding to Penicillin-Binding Proteins (PBPs):** Once in the periplasmic space, these antibiotics covalently bind to and inactivate Penicillin-Binding Proteins (PBPs). PBPs are essential enzymes involved in the final steps of peptidoglycan synthesis, the primary component of the bacterial cell wall.
- **Inhibition of Peptidoglycan Synthesis:** The inactivation of PBPs prevents the cross-linking of peptidoglycan chains, which is crucial for the integrity and stability of the cell wall.
- **Cell Lysis:** The weakened cell wall can no longer withstand the internal osmotic pressure, leading to cell lysis and bacterial death.







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